Technical Safety & Handling Guide: 3-(4-Fluorophenoxy)propanenitrile

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Compound of Interest	
Compound Name:	*3-(4-Fluorophenoxy)propanenitrile*
CAS No.:	*85169-02-4*
Cat. No.:	*B1304954*

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CAS Number: 50463-05-7 Synonyms: 3-(4-Fluorophenoxy)propionitrile; 3-(p-Fluorophenoxy)propionitrile Chemical Formula: C_9H_8FNO Molecular Weight: 165.16 g/mol

Executive Summary & Application Context

This technical guide addresses the safety, handling, and synthesis workflows for **3-(4-Fluorophenoxy)propanenitrile**, a critical intermediate in the synthesis of 6-fluoro-4-chromanone. This chromanone scaffold is a foundational building block for spiro-hydantoin aldose reductase inhibitors, most notably Sorbinil (used in diabetic neuropathy research).

Critical Safety Directive: While the isolated ether-nitrile exhibits moderate toxicity, its synthesis involves Acrylonitrile (a volatile carcinogen) and 4-Fluorophenol (a corrosive toxicant). Furthermore, metabolic processing of alkyl nitriles can liberate cyanide.[1][2] Therefore, handling protocols must adhere to Biosafety Level 2 (BSL-2) chemical hygiene standards with specific controls for cyanide precursors.

Physicochemical & Toxicological Profile[3][4]

Chemical Properties

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Property	Value	Context for Handling
Physical State	Crystalline Solid / Oily Liquid (purity dependent)	Low dusting potential if oily; high inhalation risk if crystalline dust.
Melting Point	62–64 °C	Gentle heating required for melt-transfer; avoid overheating to prevent decomposition.
Solubility	Organic solvents (DCM, EtOAc, Methanol); Insoluble in water	Lipophilic nature implies high potential for dermal absorption.
Reactivity	Stable under ambient conditions. Hydrolyzes in strong acid/base.	Incompatible with strong oxidizers and reducing agents (e.g., $LiAlH_4$).

Hazard Identification (GHS Classification)

Based on structural alerts and analog read-across (aryl ether nitriles).

- Acute Toxicity (Oral/Dermal/Inhalation): Category 4.[3] Harmful if swallowed or absorbed through skin.[4][5][6]
- Skin/Eye Irritation: Category 2A/2. Causes serious eye irritation and skin irritation.[5][6]
- Specific Target Organ Toxicity: May cause respiratory irritation (H335).[7]
- Metabolic Hazard:Warning: Aliphatic nitriles (the propionitrile tail) can undergo hepatic metabolism (via Cytochrome P450) to release cyanide anions (

  ), leading to histotoxic hypoxia.

Engineering Controls & Personal Protective Equipment (PPE)[6]

The "Barrier of Entry" Logic

The primary risk is not just the compound, but the permeation of the nitrile moiety through standard glove materials.

- Respiratory: Work must be performed in a certified chemical fume hood (Face velocity > 100 fpm). If handling powder outside a hood, a P100/N95 respirator with organic vapor cartridges is mandatory.
- Dermal (Hands):
  - Standard Nitrile Gloves (4 mil):Insufficient for prolonged contact. Nitriles can permeate nitrile rubber.
  - Recommended:Double-gloving (Inner: Nitrile; Outer: Butyl Rubber or Silver Shield™ laminate) is required during synthesis or transfer of concentrated stock.
- Ocular: Chemical splash goggles. Face shield required if working with quantities > 100g or during high-temperature synthesis.

Hazard Assessment Diagram

The following logic flow dictates the safety response based on the state of the material.

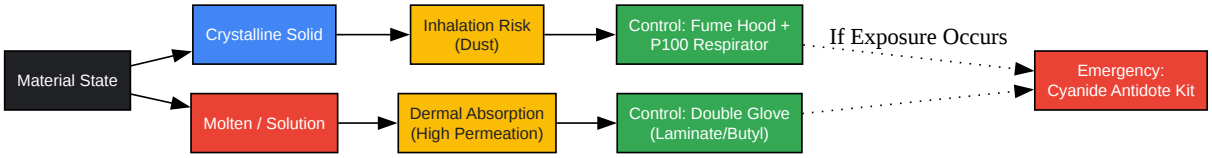

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Figure 1: Decision logic for PPE selection based on physical state, emphasizing the critical path to cyanide response.

Synthesis & Handling Workflow

Context: The synthesis typically involves the Michael Addition of 4-fluorophenol to acrylonitrile. This step presents the highest risk profile due to the presence of unreacted acrylonitrile

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(Carcinogen 1B).

Synthesis Protocol (Safe Operating Procedure)

Note: This protocol focuses on safety checkpoints rather than just yield optimization.

- Reagent Preparation:
  - 4-Fluorophenol: Corrosive solid. Weigh in a closed balance enclosure.
  - Acrylonitrile: Highly volatile/toxic.[5][6] MUST be handled in a fume hood. Use a gas-tight syringe for transfer.
  - Catalyst: Triton B (Benzyltrimethylammonium hydroxide) or Cupric Acetate.
- Reaction Setup (The "Closed System" Rule):
  - Use a 3-neck round bottom flask equipped with a reflux condenser, temperature probe, and addition funnel.
  - Safety Check: Ensure the system is under a slight positive pressure of Nitrogen (

) to prevent moisture ingress and contain vapors.
  - Scrubber: Vent the condenser outlet through a bleach (sodium hypochlorite) scrubber to neutralize any escaping acrylonitrile vapors.
- Execution:
  - Mix 4-fluorophenol and catalyst.[8] Heat to 70–80°C.
  - Add acrylonitrile dropwise. Exothermic Control: Monitor temperature closely. Rapid addition can cause thermal runaway.
  - Post-Reaction: Heat at reflux for 2–4 hours to ensure complete consumption of the toxic acrylonitrile.
- Workup (The "Decontamination" Phase):

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- Cool mixture. Neutralize catalyst with dilute HCl.
- Critical Wash: Wash the organic layer with dilute NaOH to remove unreacted 4-fluorophenol.
- Solvent Removal: Rotary evaporate in a hood. The distillate contains toxic volatiles—dispose of as hazardous organic waste.

Synthesis Workflow Diagram

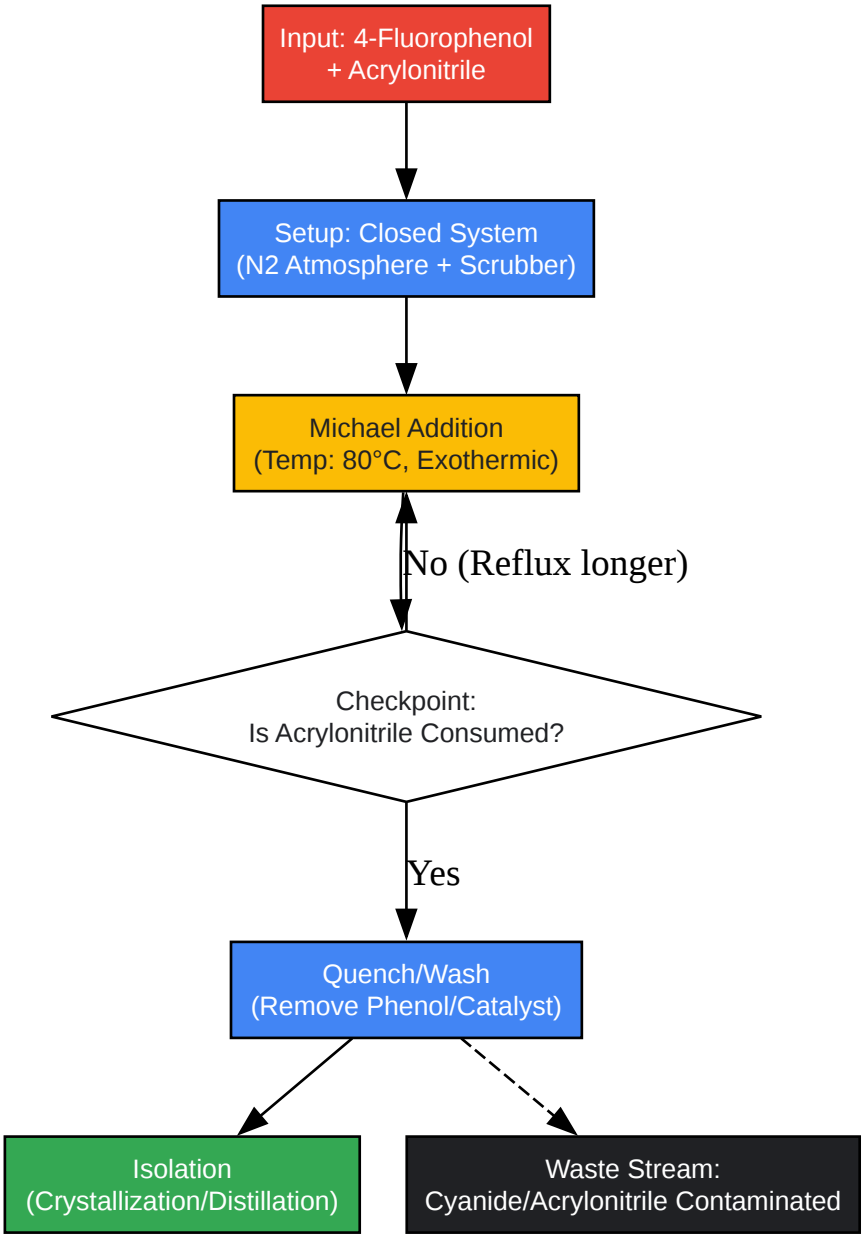

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Figure 2: Synthesis workflow highlighting the critical safety checkpoint for acrylonitrile consumption.

Emergency Response Protocols

Cyanide Exposure Management

Although **3-(4-fluorophenoxy)propanenitrile** releases cyanide slowly compared to simple salts, the potential exists.

- Symptoms: Headache, dizziness, rapid breathing, almond odor on breath, collapse.
- Immediate Action:
  - Remove victim from exposure source.[4][5][6]
  - Administer 100% Oxygen.
  - Medical Alert: Inform EMS that "Nitrile/Cyanide poisoning is suspected."
  - Antidote: Hydroxocobalamin (Cyanokit) is the preferred antidote. Amyl nitrite is an older alternative but requires careful dosing.

Spill Cleanup

- Evacuate: Clear the immediate area.
- PPE: Don full PPE (Respirator, Butyl gloves, Tyvek suit).
- Containment: Cover spill with a specific absorbent (e.g., Chemizorb® for organics).
- Deactivation: Treat the spill area with 5% Sodium Hypochlorite (Bleach) solution to oxidize any free cyanide or acrylonitrile residues.
- Disposal: Collect in a dedicated container labeled "Toxic Organic Waste."

Storage & Stability

- Conditions: Store in a cool, dry place (2–8°C recommended).

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- Container: Amber glass to prevent photo-degradation. Keep under inert gas (Argon/Nitrogen) if storing for >6 months.
- Incompatibility: Segregate from strong acids (HCl, H_2SO_4) to prevent premature hydrolysis to the amide/acid or cyclization to the chromanone.

References

- Key Organics. (2017). Safety Data Sheet: 3-(4-Bromophenoxy)propanenitrile (Analog Read-across). Retrieved from
- Sarges, R. (1985). Process for preparing 3-(4-fluorophenoxy)propionitrile and a process for preparing 6-fluoro-4-chromanone.[8] European Patent EP0168006A2. Retrieved from
- National Institutes of Health (NIH). (2023). Aliphatic Nitriles - Acute Exposure Guideline Levels. National Library of Medicine. Retrieved from
- Tanii, H., et al. (2004). Allyl nitrile: Toxicity and health effects.[5][6] Industrial Health, 42(3). Retrieved from
- Sigma-Aldrich. (2025).[6] Safety Data Sheet: 4-Fluorophenol (Precursor Safety). Retrieved from

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Sources

- 1. researchgate.net [researchgate.net]
- 2. Aliphatic Nitriles - Acute Exposure Guideline Levels for Selected Airborne Chemicals - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 3. fishersci.co.uk [fishersci.co.uk]
- 4. pim-resources.coleparmer.com [pim-resources.coleparmer.com]

- 5. More is on the way! | Airgas [airgas.com]
- 6. sigmaaldrich.com [sigmaaldrich.com]
- 7. staging.keyorganics.net [staging.keyorganics.net]
- 8. EP0168006A2 - Process for preparing 3-(4-Fluorophenoxy)propionitrile and a process for preparing 6-fluoro-4-chromanone using 3-(4-fluorophenoxy)propionitrile - Google Patents [patents.google.com]
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